

C.I. Acid Yellow 200: A Technical Overview for the Scientific Community

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Compound of Interest

Compound Name: C.I. Acid yellow 200

Cat. No.: B12364771

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CAS Number: 6359-95-1

Disclaimer: This document synthesizes the available technical data for **C.I. Acid Yellow 200**. It is intended for an audience of researchers, scientists, and drug development professionals. A comprehensive review of publicly accessible scientific literature and safety data reveals that **C.I. Acid Yellow 200** is predominantly an industrial dye with no documented applications in biological research or drug development. The information presented herein is for informational purposes and to highlight the current knowledge gaps regarding this compound's biological activity.

Chemical and Physical Properties

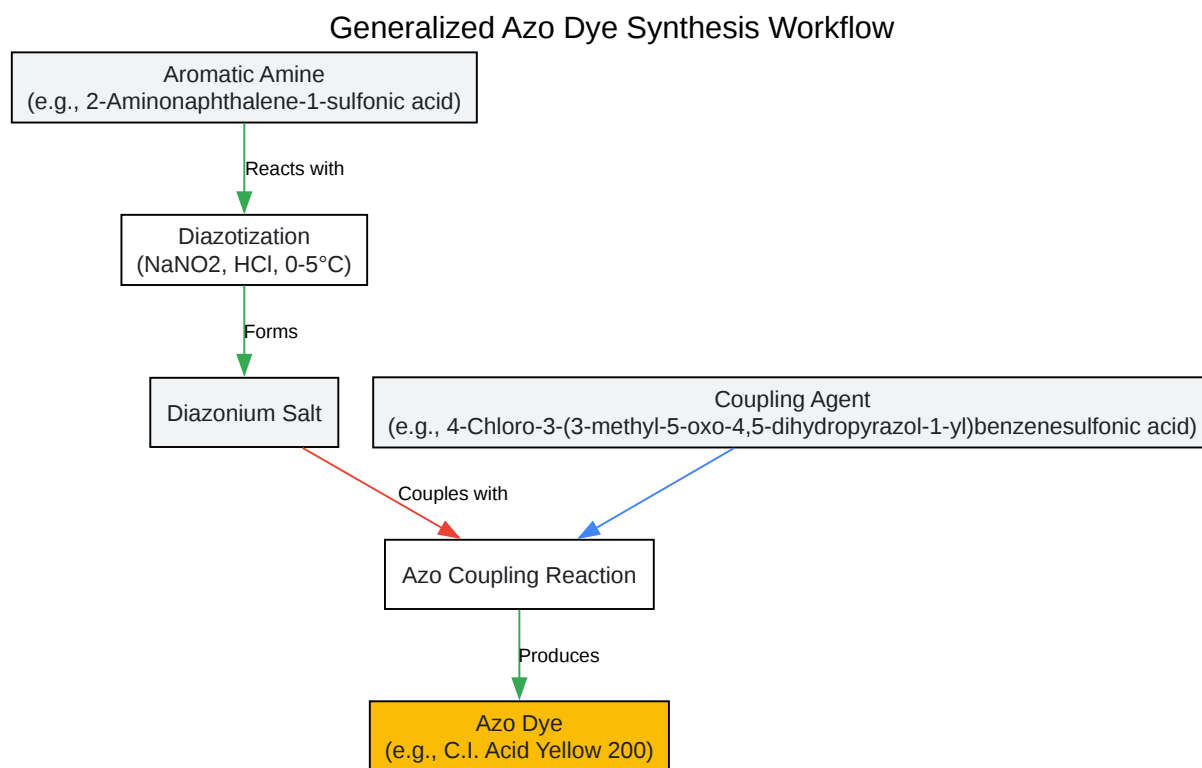
C.I. Acid Yellow 200, also known as Acid Yellow RG, is a single azo class dye.^{[1][2]} Its primary application is in the dyeing of wool.^{[1][2]} The fundamental physicochemical properties of **C.I. Acid Yellow 200** are summarized in the table below.

Property	Value	Reference
CAS Registry Number	6359-95-1	[1]
Molecular Formula	C ₂₀ H ₁₃ ClN ₄ Na ₂ O ₇ S ₂	
Molecular Weight	566.9 g/mol	
Molecular Structure	Single azo class	
Appearance	Brilliant yellow powder	
Solubility	Soluble in water	
Synonyms	C.I. 18930, Acid Yellow RG	

Synthesis

The manufacturing process for **C.I. Acid Yellow 200** involves the diazotization of 2-Aminonaphthalene-1-sulfonic acid, followed by a coupling reaction with 4-Chloro-3-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.

A generalized workflow for the synthesis of an azo dye like **C.I. Acid Yellow 200** is depicted below. This process is fundamental to the production of this class of dyes.



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Caption: Generalized workflow for the synthesis of azo dyes.

Toxicological Data

Specific toxicological data for **C.I. Acid Yellow 200** is not readily available in the public domain. Safety Data Sheets for products containing this dye are often for mixtures, making it difficult to isolate the properties of the pure compound. For colorants in general, a substance is considered hazardous if the LD50 is less than 2000 mg/kg (oral and dermal) or the LC50 is less than 20 mg/l/4 h (inhalation).

Azo dyes as a class have been studied for their toxicological properties. Some azo dyes can be metabolized, particularly by azoreductase enzymes in the liver and gut microbiota, to form

aromatic amines, some of which are known carcinogens. However, there is no specific evidence to suggest that **C.I. Acid Yellow 200** undergoes such metabolism or poses a carcinogenic risk. Mutagenicity tests for some azo dyes have shown no genotoxic potential.

General toxicological information for some acid dyes suggests low acute toxicity. For instance, some studies on other acid yellow dyes have indicated no skin sensitization.

Toxicological Endpoint	General Information on Some Acid Dyes (Not specific to C.I. Acid Yellow 200)
Acute Oral Toxicity	Generally low, with LD50 values often > 2000 mg/kg.
Skin Irritation	Some acid dyes are not irritating to the skin.
Eye Irritation	Some may cause moderate but temporary eye irritation.
Skin Sensitization	Some acid dyes are not considered to be skin sensitizers.
Mutagenicity	Some azo dyes have shown no genotoxic potential in mutagenicity tests.
Carcinogenicity	Some animal studies on certain azo dyes showed no indication of a carcinogenic effect.

Biological Activity and Applications in Research

There is a significant lack of published research on the biological activity of **C.I. Acid Yellow 200**. While some azo compounds have been investigated for antimicrobial, antiviral, and antifungal properties, these findings are not directly applicable to this specific dye. The primary documented use of **C.I. Acid Yellow 200** is as a colorant in the textile industry.

Some commercial suppliers classify **C.I. Acid Yellow 200** as a "fluorescent dye" and for "histological analysis," but there is no scientific literature to support its application in these areas. This classification may be based on the general properties of azo dyes rather than specific experimental evidence for this compound.

The broader class of azo dyes has found some application in biological research:

- **Histological Staining:** Certain azo dyes are used to stain cellular components.
- **Cytotoxicity Assays:** Some azo dyes are used as indicators of cell viability.
- **Drug Delivery:** The azo bond can be designed to be cleaved under specific physiological conditions, such as the hypoxic environment of the colon, making some azo compounds candidates for targeted drug delivery systems.

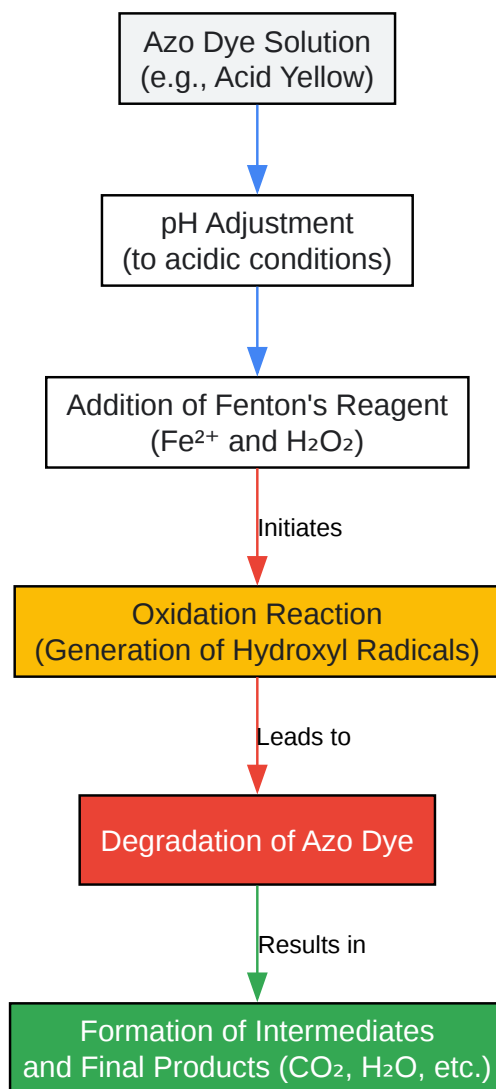
It is crucial to reiterate that these are general applications of the azo dye class, and there is no evidence to suggest that **C.I. Acid Yellow 200** has been investigated for or is suitable for these purposes.

Environmental Fate and Degradation

The environmental fate of azo dyes is an area of active research due to their widespread use and potential for environmental contamination. Studies on other acid yellow dyes have explored their removal from wastewater through methods such as adsorption and advanced oxidation processes.

One common method for the degradation of azo dyes is through Fenton and photo-Fenton processes. This involves the use of iron salts and hydrogen peroxide to generate highly reactive hydroxyl radicals that can break down the dye molecule.

Generalized Fenton Oxidation Workflow for Azo Dye Degradation



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Caption: Generalized workflow for the degradation of azo dyes using Fenton's reagent.

Conclusion for the Research Community

C.I. Acid Yellow 200 (CAS 6359-95-1) is a well-characterized industrial dye. However, for the audience of researchers, scientists, and drug development professionals, there is a notable absence of data regarding its biological activity, mechanism of action, and potential applications in a research or therapeutic context. The general properties of the broader class of azo dyes,

which in some cases exhibit interesting biological activities, do not appear to have been specifically investigated for this compound.

Therefore, **C.I. Acid Yellow 200** should be considered a compound of unknown biological effect. Any potential use in a biological system would require extensive foundational research, including comprehensive cytotoxicity, genotoxicity, and mechanism of action studies. The information provided in this guide serves to summarize the existing industrial data and to highlight the significant knowledge gap in the scientific literature concerning this particular chemical entity.

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References

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